Deuterium-Labeled Linezolid for Research Applications: A Technical Guide

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Compound of Interest

Compound Name:	*(R)-Linezolid-d3*
Cat. No.:	*B12413439*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of deuterium-labeled Linezolid, a critical tool in pharmaceutical research and development. This document details its application as an internal standard in bioanalytical methods, outlines relevant experimental protocols, and presents key quantitative data. Furthermore, it illustrates the metabolic and mechanistic pathways of Linezolid to provide a comprehensive resource for researchers.

Introduction to Deuterium-Labeled Linezolid

Linezolid is a synthetic antibiotic belonging to the oxazolidinone class, effective against a range of Gram-positive bacteria, including resistant strains like methicillin-resistant Staphylococcus aureus (MRSA) and vancomycin-resistant enterococci (VRE).[1][2] Deuterium-labeled Linezolid, most commonly Linezolid-d3, serves as an ideal internal standard for quantitative analysis in complex biological matrices.[3][4] The incorporation of deuterium atoms results in a molecule that is chemically identical to the parent drug but has a higher molecular weight, allowing for its distinction in mass spectrometry-based assays.[3] This isotopic labeling is crucial for accurate pharmacokinetic and metabolic studies.

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The primary application of deuterium-labeled Linezolid is in isotope dilution mass spectrometry, a technique that significantly improves the accuracy and precision of quantification by correcting for variability in sample preparation and instrument response.

Synthesis of Deuterium-Labeled Linezolid

While detailed, step-by-step synthesis protocols for commercially available deuterium-labeled compounds are often proprietary, a plausible synthetic route for Linezolid-d3 involves the final step of the known synthesis of Linezolid. The common precursor, (5S)-N-[[3-[3-fluoro-4-(4-morpholinyl)phenyl]-2-oxo-5-oxazolidinyl]methyl]amine, can be acylated using a deuterated acetylating agent, such as acetic anhydride-d6 or acetyl-d3 chloride, to introduce the trideuterated acetyl group. This would yield N-[[(5S)-3-[3-fluoro-4-(4-morpholinyl)phenyl]-2-oxo-5-oxazolidinyl]methyl]-acetamide-d3 (Linezolid-d3).

Physicochemical and Isotopic Data

The key properties of Linezolid and its deuterated analog are summarized below.

Property	Linezolid	Linezolid-d3	Reference(s)
Chemical Formula	$C_{16}H_{20}FN_3O_4$	$C_{16}H_{17}D_3FN_3O_4$	
Molecular Weight	337.35 g/mol	340.4 g/mol	
CAS Number	165800-03-3	1127120-38-0	
Isotopic Purity	N/A	≥99% deuterated forms (d_1-d_3)	
Appearance	Solid	Off-White Solid	

Mechanism of Action and Metabolism

Linezolid exerts its antibacterial effect by inhibiting the initiation of protein synthesis in bacteria. It binds to the 23S ribosomal RNA of the 50S subunit, preventing the formation of a functional 70S initiation complex.

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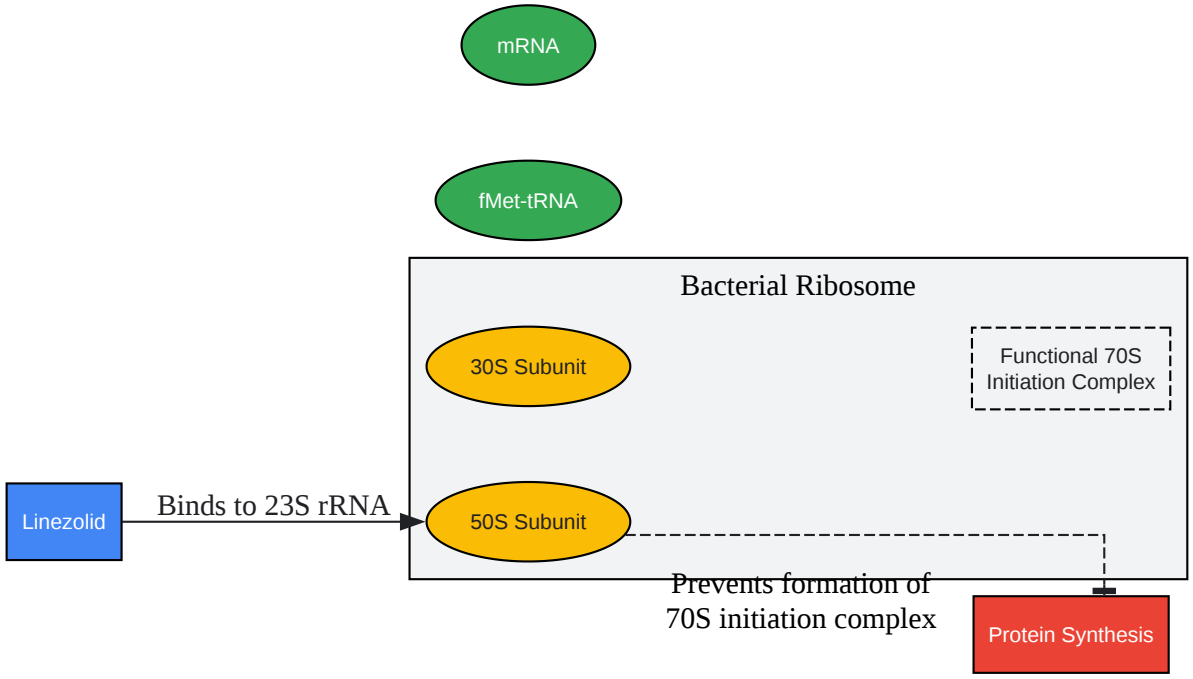

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Caption: Linezolid's mechanism of action.

Linezolid is primarily metabolized in the liver via oxidation of the morpholine ring, resulting in two major inactive metabolites: PNU-142586 and PNU-142300. This metabolism is not mediated by the cytochrome P450 enzyme system.

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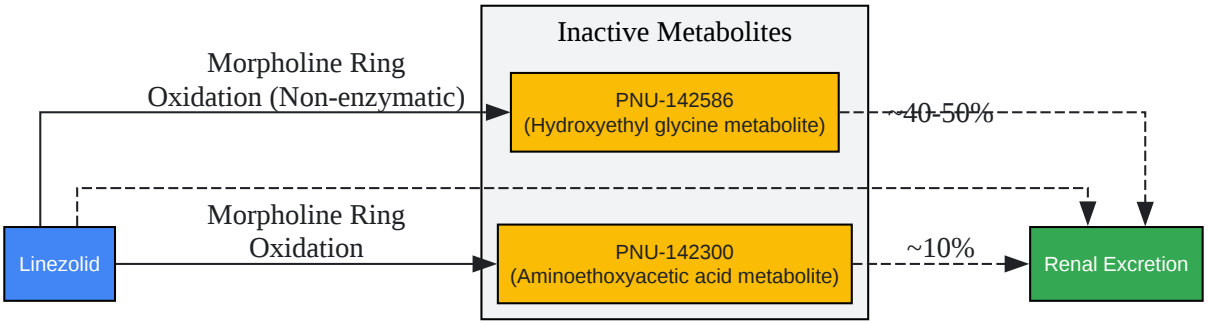

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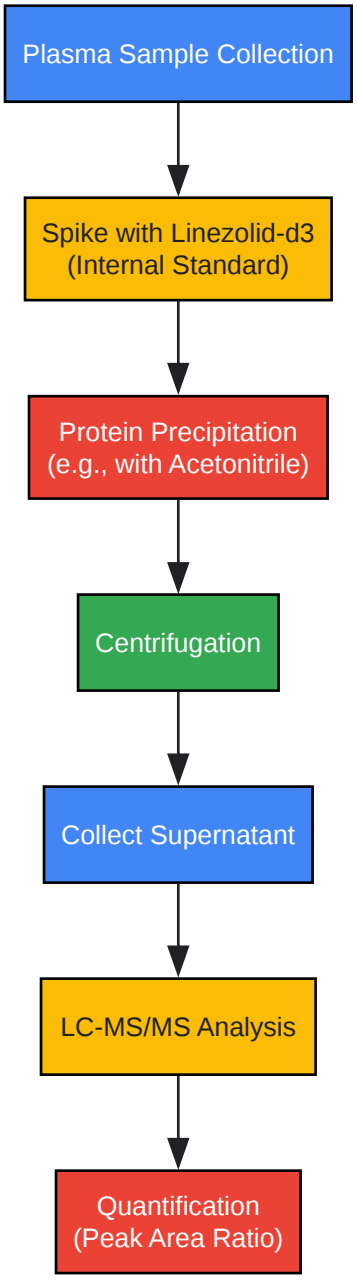

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